

Unraveling the Structure of Methyl L-Arabinopyranoside-13C: A Technical Guide

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Compound of Interest

Compound Name: Methyl L-Arabinopyranoside-13C

Cat. No.: B13839719

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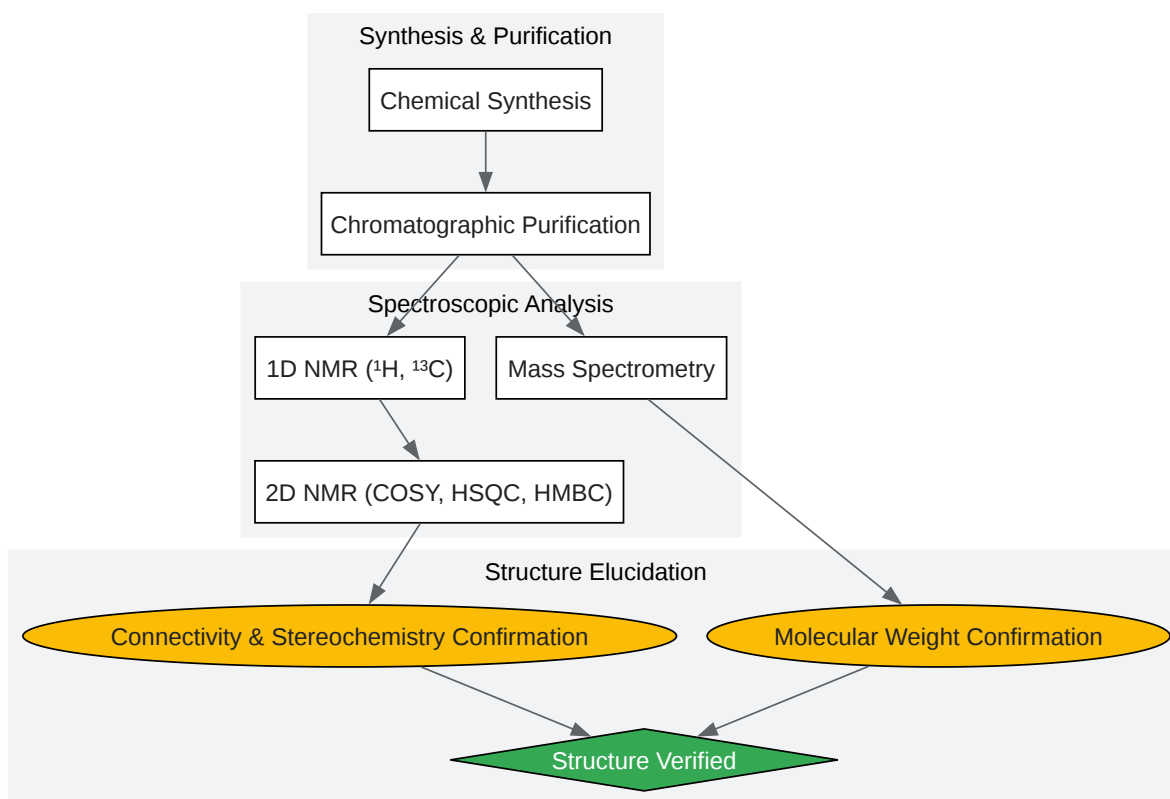
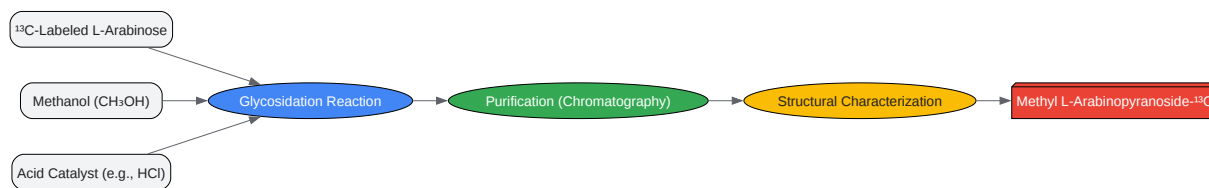
This in-depth technical guide provides a comprehensive overview of the methodologies and data integral to the structure elucidation of **Methyl L-Arabinopyranoside-13C**. Designed for professionals in research and drug development, this document details the experimental protocols, quantitative data analysis, and logical workflows necessary for the precise characterization of this isotopically labeled monosaccharide derivative.

Introduction

Methyl L-Arabinopyranoside-13C is an isotopically labeled carbohydrate of significant interest in various biochemical and metabolic studies. The incorporation of a stable isotope, Carbon-13 (^{13}C), at a specific or uniform position within the molecule allows for non-invasive tracking and quantification in complex biological systems using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Accurate structural elucidation is paramount to ensure the purity and integrity of the labeled compound, thereby guaranteeing the reliability of experimental outcomes. This guide outlines the key steps and data required for this critical characterization.

Synthesis of Methyl L-Arabinopyranoside-13C

The synthesis of **Methyl L-Arabinopyranoside-13C** typically involves the reaction of a ^{13}C -labeled L-arabinose precursor with methanol under acidic conditions. The general workflow for this synthesis is depicted below.



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